

Iris 7-WS Carboxylic Acid: Safe Handling & Disposal Guide[1]

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Compound of Interest

Compound Name: *Iris 7-WS carboxylic acid*

CAS No.: 1356154-86-3

Cat. No.: B12057365

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Executive Summary & Immediate Action

Iris 7-WS Carboxylic Acid is a water-soluble, near-infrared (NIR) cyanine fluorophore.[1] While often perceived as "just a dye," it carries specific environmental and handling risks.

CRITICAL SAFETY ALERT:

- **Water Hazard Class (WGK 3):** This substance is classified as severely hazardous to water. [1] Under no circumstances should this dye, even in dilute quantities, be poured down the sink.
- **Reactivity:** The carboxylic acid moiety is a precursor for conjugation. If activated (e.g., via EDC/NHS esters), the waste stream may possess additional reactivity hazards.
- **Disposal Route:** All waste must be collected for high-temperature incineration via a licensed hazardous waste contractor.[1]

Chemical Safety Profile (E-E-A-T Assessment)

The following data aggregates vendor safety sheets (SDS) and structural analysis of sulfonated cyanine dyes.

Parameter	Specification	Operational Implication
CAS Number	1356154-86-3	Use for waste manifesting.[1]
Signal Word	WARNING	Standard vigilance required.[1] [2][3][4]
Hazard Codes	H315, H319, H335	Irritant to skin, eyes, and respiratory system.
WGK Rating	Class 3 (Severe)	Zero-discharge policy. Strict containment of aqueous wash buffers.[1]
Solubility	High (Water/DMSO)	Spills spread rapidly on wet surfaces; requires immediate containment.[1]
Stability	Light Sensitive	Waste containers must be amber or foil-wrapped to prevent unknown photodegradation products.[1]

Disposal Procedures: The "Zero-Leak" Protocol[1]

This protocol is designed to prevent environmental release and cross-contamination of fluorescence assays.

A. Solid Waste (Powders & Contaminated Debris)[1]

- Scope: Expired lyophilized powder, contaminated gloves, weigh boats, and paper towels.
- Protocol:
 - Do not sweep dry powder.[1][5] This generates aerosolized particulates (H335 respiratory hazard).[1]

- Place all solid debris into a double-bagged polyethylene (PE) hazardous waste bag.
- Label as "Solid Hazardous Waste - Contains Cyanine Dye (Iris 7-WS)."[\[1\]](#)
- Sharps: Needles or glass slides contaminated with the dye must go into a rigid biohazard/sharps container, not soft trash, even if not infectious.

B. Liquid Waste (Stock Solutions & Reaction Mixtures)

[\[1\]](#)

- Scope: Unused stock solutions, reaction supernatants, and first-wash buffers.[\[1\]](#)
- Segregation Logic:
 - Aqueous Stream: Solutions >90% water.[\[1\]](#) Collect in High-Density Polyethylene (HDPE) carboys.[\[1\]](#)
 - Organic Stream: Solutions containing DMSO, DMF, or Methanol. Collect in solvent-compatible carboys (check HDPE vs. Glass compatibility for specific solvent).[\[1\]](#)
- Neutralization (For Trace Decontamination ONLY):
 - Note: Do not bleach the main waste stream (risk of exothermic reaction).
 - For glassware rinsing: Use a 10% Sodium Hypochlorite (Bleach) solution.[\[1\]](#) The hypochlorite oxidizes the polymethine bridge, destroying the fluorophore (quenching fluorescence), but the resulting solution must still be collected as hazardous waste due to the chlorinated byproducts.

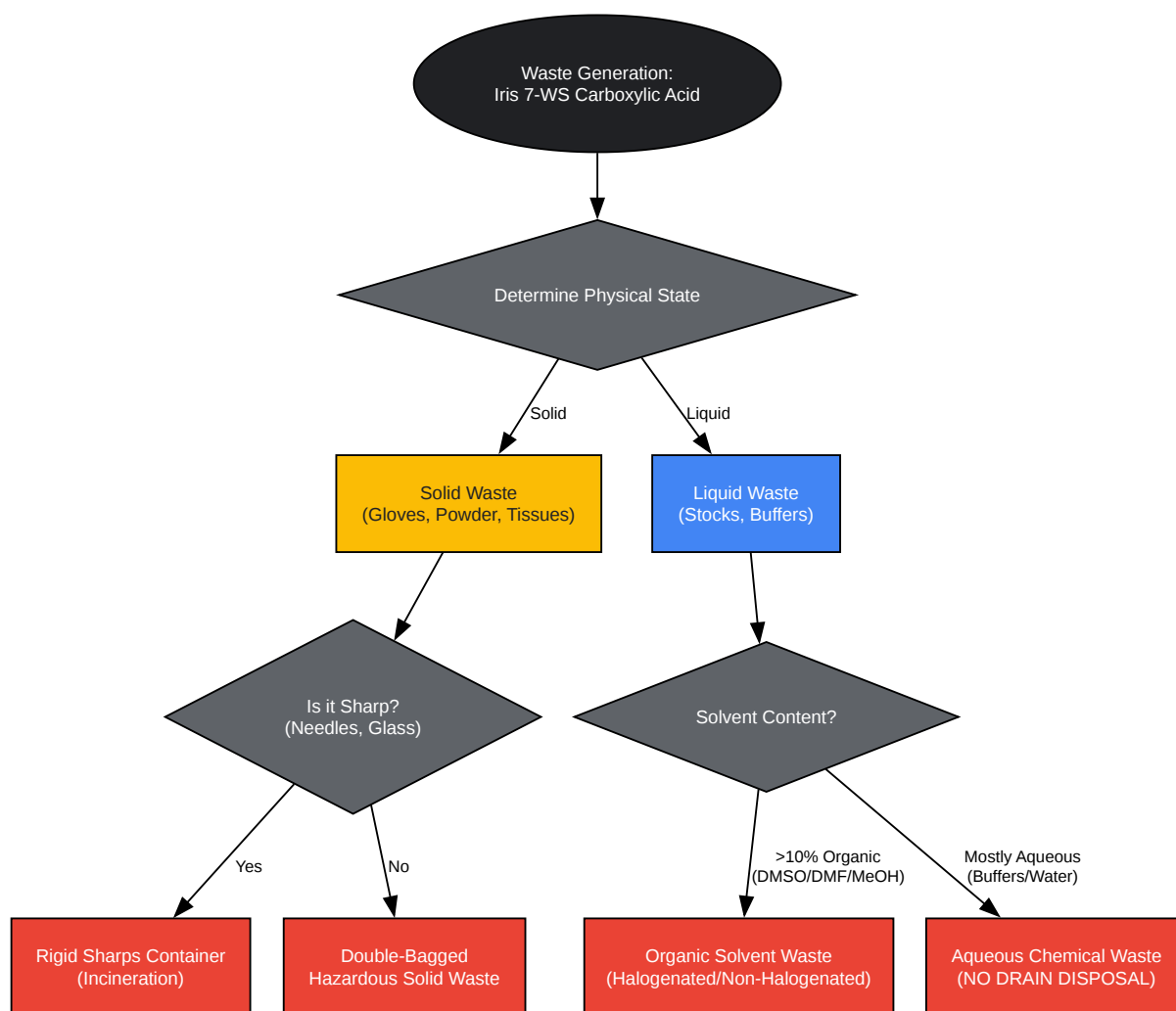
C. Spill Management (Emergency Response)

- Isolate: Mark the area. The dye is highly visible; prevent tracking it into clean areas.
- PPE: Wear nitrile gloves, lab coat, and safety goggles.[\[6\]](#)
- Contain:
 - Liquid: Dike with absorbent pads or vermiculite.[\[1\]](#)[\[4\]](#)

- Solid: Cover with wet paper towels (to prevent dust) before wiping.[1]
- Decontaminate: Wipe surface with 10% bleach followed by water.[1] Verify removal using a UV/NIR light source if available (to ensure no background fluorescence remains for future experiments).[1]

Decision Logic: Waste Stream Segregation

The following diagram illustrates the decision-making process for disposing of Iris 7-WS, ensuring compliance with RCRA and EU regulations.



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Figure 1: Operational decision tree for segregating Iris 7-WS waste streams. Note the strict prohibition of drain disposal for aqueous fractions.

Regulatory Compliance & Classification

United States (RCRA)[1][8]

- Classification: Iris 7-WS is generally not P-listed or U-listed.[1]
- Characteristic Check:
 - If dissolved in flammable solvents (Ethanol/Methanol), classify as D001 (Ignitable).[1]
 - If pure or in water, it is typically classified as Non-Regulated Chemical Waste but must be managed as hazardous due to aquatic toxicity.
- Lab Pack: Recommended disposal method is Lab Pack for incineration.[1]

European Union (REACH/CLP)[1][9]

- Waste Code (EWC):
 - Pure substance: 16 05 06* (laboratory chemicals consisting of or containing hazardous substances).[1]
 - Aqueous solutions: 16 10 01* (aqueous liquid wastes containing hazardous substances).
[1]

References

- Sigma-Aldrich. (2024).[1] Safety Data Sheet: **Iris 7-WS carboxylic acid**. Merck KGaA.[1]
[Link](#)[1]
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